

A Technical Guide to 2,5-Dibromohexanedioic Acid: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: 2,5-dibromohexanedioic acid

Cat. No.: B1266587

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2,5-dibromohexanedioic acid**, a halogenated dicarboxylic acid with significant potential as a bifunctional building block in organic synthesis. This document covers its commercial availability, key suppliers, detailed physicochemical properties, established synthetic protocols, and potential applications in polymer chemistry and drug development.

Commercial Availability and Suppliers

2,5-Dibromohexanedioic acid is available from a number of chemical suppliers specializing in research and development quantities. The compound is often sold as a mixture of diastereomers (meso and dl-racemic forms). When ordering, it is crucial to verify the isomeric composition if stereochemistry is a critical parameter for the intended application.

Below is a summary of known suppliers. Please note that availability and product specifications are subject to change, and it is recommended to contact the suppliers directly for the most current information.

Supplier	Website	Notes
JHECHEM CO LTD	echemi.com	Manufactory based in China.
Chemsrc	chemsrc.com	Online chemical marketplace listing various suppliers.
P&S Chemicals	pandschemicals.com	Supplier of a wide range of chemicals.
BenchChem	benchchem.com	Supplier of fine chemicals and research products.
Crysdot LLC	crysdot.com	Supplier of building blocks and intermediates.

Physicochemical and Safety Data

A summary of the key quantitative data for **2,5-dibromohexanedioic acid** is presented in the table below. This information has been compiled from various supplier data sheets and chemical databases.

Property	Value	Source
CAS Number	3479-85-4	[1][2][3]
Molecular Formula	C ₆ H ₈ Br ₂ O ₄	[1][2][3]
Molecular Weight	303.93 g/mol	[1][4]
Melting Point	151-153 °C / 188 °C	[1][2]
Boiling Point	395.4 °C at 760 mmHg	[1][2]
Density	2.111 g/cm ³	[1][2]
Flash Point	192.9 °C	[1][2]
Purity	Typically ≥95% or ≥97%	[2]
LogP	1.46280	[1][2]
Refractive Index	1.586	[1][2]

Safety Information:

2,5-Dibromohexanedioic acid is classified as a hazardous substance. The following GHS hazard statements apply:

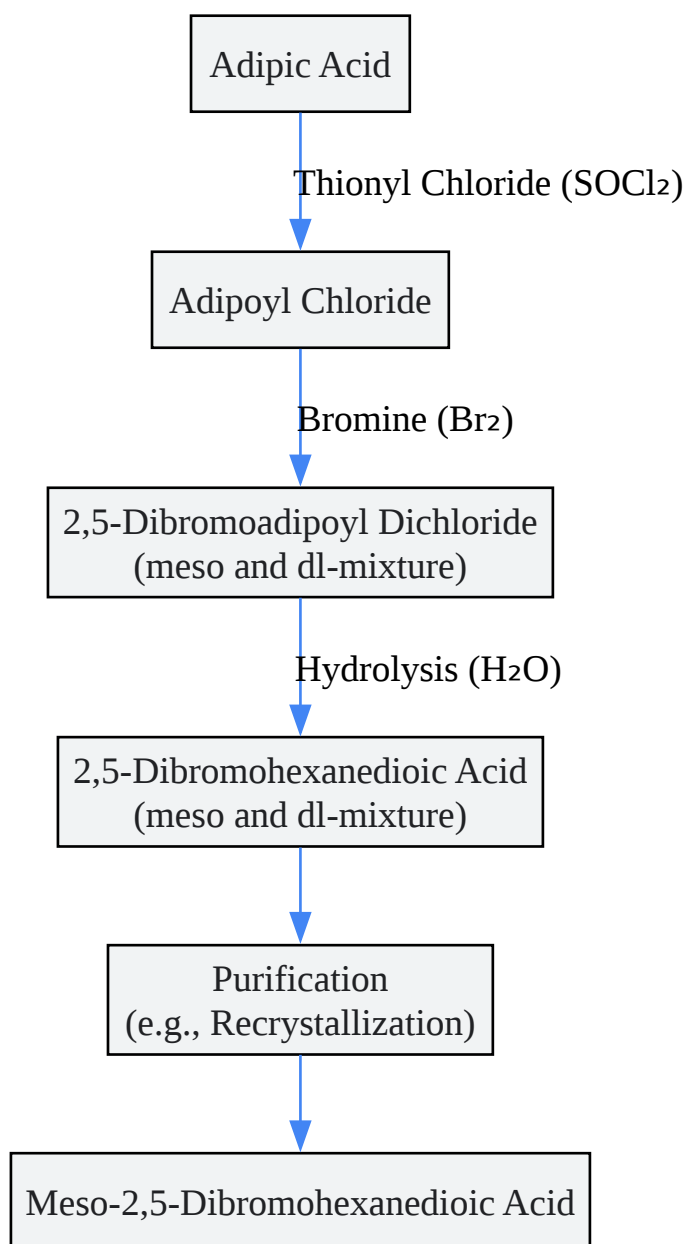
- H302: Harmful if swallowed.[4]
- H314: Causes severe skin burns and eye damage.[4]
- H318: Causes serious eye damage.[4]
- H335: May cause respiratory irritation.[4]

It is imperative to handle this compound in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Synthesis of 2,5-Dibromohexanedioic Acid

The primary synthetic route to **2,5-dibromohexanedioic acid** is the α,α' -dibromination of adipic acid.[5][6] This reaction typically proceeds via the Hell-Volhard-Zelinsky reaction mechanism, which involves the formation of an acyl halide intermediate.[7] The synthesis results in a mixture of the meso and racemic diastereomers, which may require separation depending on the desired application.[5][6]

A generalized workflow for the synthesis is presented below.



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Synthetic workflow for **2,5-dibromohexanedioic acid**.

Detailed Experimental Protocol: Synthesis from Adipic Acid

This protocol is based on established procedures for the α -bromination of dicarboxylic acids.[7]

Step 1: Synthesis of Adipoyl Chloride

- In a three-necked round-bottom flask equipped with a reflux condenser and a dropping funnel, place 20.0 g (137 mmol) of adipic acid.
- Under an inert atmosphere (e.g., nitrogen), add 40.0 g (342 mmol) of neat thionyl chloride.
- Heat the mixture to reflux at 80 °C for 3 hours.
- After the reaction is complete, remove the excess thionyl chloride under reduced pressure to obtain crude adipoyl chloride.

Step 2: Bromination

- To the crude adipoyl chloride from Step 1, add 54.7 g (342 mmol) of neat bromine at room temperature.
- Heat the reaction mixture. The exact temperature and reaction time can be varied to influence the diastereomeric ratio.
- Continue heating for approximately 2 hours.

Step 3: Workup and Purification

- After cooling, cautiously dilute the reaction mixture with 25 mL of chloroform.
- Pour the resulting solution into 100 mL of water to hydrolyze the diacyl bromide.
- Separate the organic layer and extract the aqueous layer twice with chloroform.
- Combine the organic extracts and evaporate the solvent under reduced pressure to obtain the crude product.
- The crude **2,5-dibromohexanedioic acid** can be purified by recrystallization from a suitable solvent such as water or an ethanol/water mixture to yield the final product.^[7]

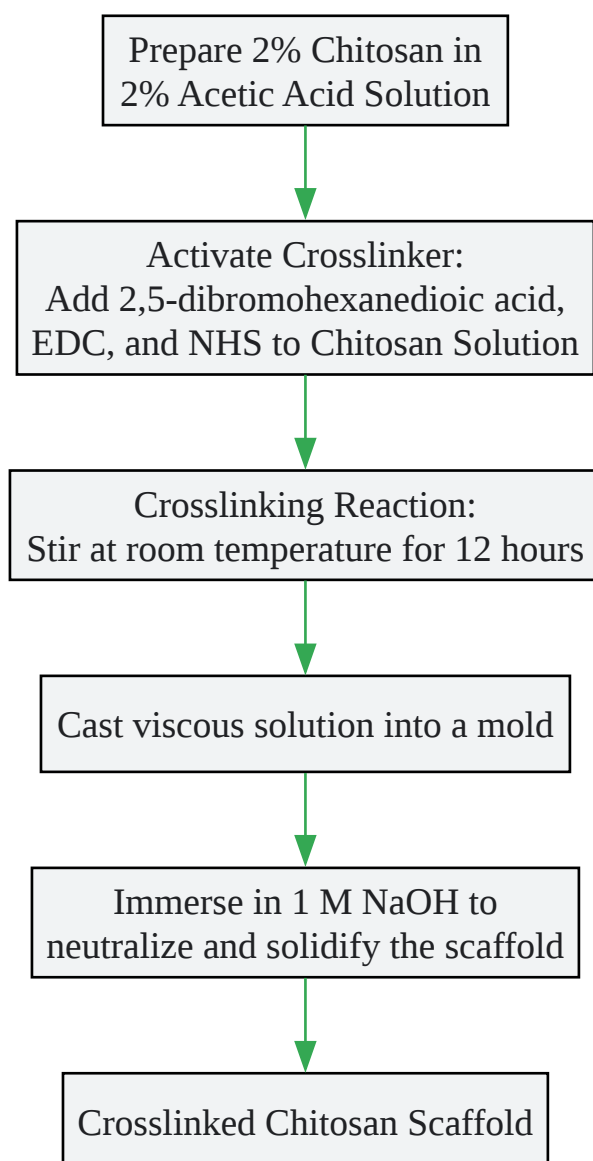
Applications in Research and Development

The bifunctional nature of **2,5-dibromohexanedioic acid**, possessing two carboxylic acid groups and two reactive bromine atoms, makes it a versatile building block in organic

synthesis. A notable potential application is its use as a crosslinking agent in polymer chemistry.[8]

Experimental Workflow: 2,5-Dibromohexanedioic Acid as a Crosslinking Agent for Chitosan Scaffolds

This hypothetical workflow illustrates how **2,5-dibromohexanedioic acid** could be used to prepare crosslinked chitosan hydrogels, which have applications in drug delivery and tissue engineering.[8] The carboxylic acid groups can form amide bonds with the amine groups of chitosan, while the bromine atoms offer sites for further modification or secondary crosslinking.



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